

Gymnoside IX molecular weight and formula

C51H64O24

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Compound of Interest

Compound Name: Gymnoside IX

Cat. No.: B12374592

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Gymnoside IX: A Technical Whitepaper

This document provides a comprehensive technical overview of **Gymnoside IX**, a natural product with significant potential in pharmacological research. It is intended for researchers, scientists, and professionals in the field of drug development, offering detailed information on its physicochemical properties, isolation, and biological activities.

Physicochemical Properties of Gymnoside IX

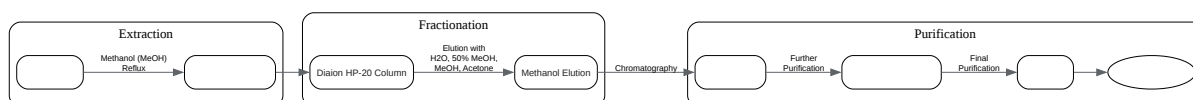
Gymnoside IX is a complex glycoside isolated from the tubers of *Gymnadenia conopsea*.^{[1][2]} Its molecular formula has been established as C51H64O24, with a corresponding molecular weight of 1061.04 g/mol.^[2]

Property	Value	Reference
Molecular Formula	C51H64O24	[2]
Molecular Weight	1061.04 g/mol	[2]
CAS Number	898827-00-4	[2]
Source	Tubers of <i>Gymnadenia conopsea</i>	[1][2]
Compound Type	Glucosyloxybenzyl 2-isobutylmalate	[1]

Experimental Protocols

Isolation of Gymnoside IX from *Gymnadenia conopsea*

The following protocol is based on the methodology described by Morikawa et al. (2006) for the isolation of bioactive constituents from the tubers of *Gymnadenia conopsea*.^[1]



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Figure 1. Isolation workflow for **Gymnoside IX**.

Methodology:

- **Extraction:** The dried and powdered tubers of *Gymnadenia conopsea* are subjected to extraction with methanol under reflux conditions. The resulting extract is then concentrated under reduced pressure to yield a crude methanolic extract.
- **Fractionation:** The methanolic extract is chromatographed on a Diaion HP-20 column. Elution is performed with a gradient of water, 50% aqueous methanol, methanol, and acetone. The fraction eluted with methanol, which exhibits significant radical scavenging activity, is collected for further purification.^[1]
- **Purification:** The methanol-eluted fraction is repeatedly subjected to column chromatography on silica gel and Sephadex LH-20.
- **Final Purification:** The final purification is achieved through reversed-phase high-performance liquid chromatography (RP-HPLC) to yield pure **Gymnoside IX**.^[1]

Structural Elucidation

The chemical structure of **Gymnoside IX** was determined using a combination of spectroscopic techniques, including:

- FAB-MS (Fast Atom Bombardment Mass Spectrometry): To determine the molecular weight.
- ¹H-NMR (Proton Nuclear Magnetic Resonance): To identify the types and connectivity of protons.
- ¹³C-NMR (Carbon-13 Nuclear Magnetic Resonance): To determine the carbon skeleton.
- 2D-NMR (Two-Dimensional Nuclear Magnetic Resonance) techniques (e.g., COSY, HMQC, HMBC): To establish the complete stereostructure of the molecule.^[1]

Biological Activity and Mechanism of Action

Radical Scavenging Activity

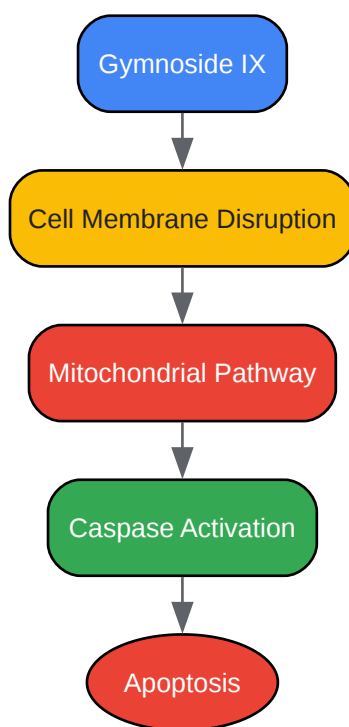
The methanolic extract from which **Gymnoside IX** was isolated demonstrated notable radical scavenging activities against DPPH (2,2-diphenyl-1-picrylhydrazyl) and superoxide anion radicals.^[1] This suggests that **Gymnoside IX** may contribute to the antioxidant properties of the plant extract.

Cytotoxic Activity

Gymnoside IX has been identified as a cytotoxic compound.^[3] It is proposed to be a triterpenoid saponin that can induce apoptosis in cancer cells.^[3] The mechanism of this cytotoxic action is believed to involve the disruption of cell membrane integrity and interference with cellular signaling processes, ultimately leading to programmed cell death.^[3]

Proposed Signaling Pathway for Cytotoxic Action

While the precise signaling cascade initiated by **Gymnoside IX** has not been fully elucidated, a plausible mechanism, based on the known actions of cytotoxic triterpenoid saponins, involves the induction of apoptosis through the mitochondrial pathway.



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Figure 2. Proposed apoptotic pathway of **Gymnoside IX**.

This proposed pathway highlights the key events initiated by **Gymnoside IX**, leading to apoptosis. The initial interaction with the cell membrane is a critical step, which then triggers the intrinsic apoptotic pathway involving the mitochondria and subsequent activation of caspases, the key executioners of programmed cell death.

Conclusion

Gymnoside IX is a significant bioactive compound isolated from *Gymnadenia conopsea* with confirmed physicochemical properties. Its demonstrated cytotoxic and potential antioxidant activities make it a promising candidate for further investigation in drug discovery and development, particularly in the area of oncology. The detailed experimental protocols and the proposed mechanism of action provided in this whitepaper serve as a valuable resource for researchers dedicated to exploring the therapeutic potential of this natural product. Further studies are warranted to fully elucidate the specific molecular targets and signaling pathways modulated by **Gymnoside IX**.

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References

- 1. Bioactive constituents from Chinese natural medicines. XVII. constituents with radical scavenging effect and new glucosyloxybenzyl 2-isobutylmalates from *Gymnadenia conopsea* - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. medchemexpress.com [medchemexpress.com]
- 3. Gymnoside IX | 898827-00-4 | XG173021 | Biosynth [biosynth.com]
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